

Essential Safety and Logistical Information for Handling BVD 10

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Compound of Interest

Compound Name: BVD 10
Cat. No.: B15621132

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For researchers, scientists, and drug development professionals working with **BVD 10**, a selective neuropeptide Y (NPY) Y1 receptor antagonist, adherence to stringent safety and handling protocols is paramount. This guide provides immediate, essential information for the safe operational use and disposal of **BVD 10** in a laboratory setting.

BVD 10 is a research-grade peptide and should be handled with care, following standard laboratory safety procedures for chemical compounds. Although specific toxicity data for **BVD 10** is not extensively documented, it is prudent to treat it as a potentially bioactive substance.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for handling **BVD 10** in both its solid (lyophilized powder) and solution forms.

Protective Equipment	Solid (Powder)	Solution	Rationale
Eye Protection	✓	✓	To prevent eye contact with dust particles or splashes.
Hand Protection	✓	✓	To avoid skin contact. Nitrile gloves are recommended.
Lab Coat	✓	✓	To protect personal clothing and skin from contamination.
Respiratory Protection	Recommended	Not generally required	To prevent inhalation of fine particles when weighing or handling large quantities of powder. Use a NIOSH-approved respirator if dust generation is unavoidable.

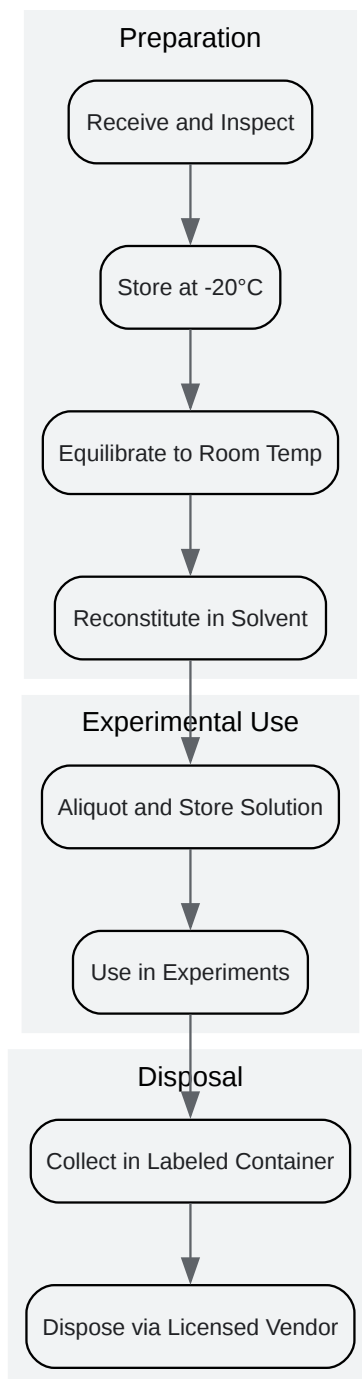
Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **BVD 10** will minimize the risk of exposure and maintain the integrity of the compound.

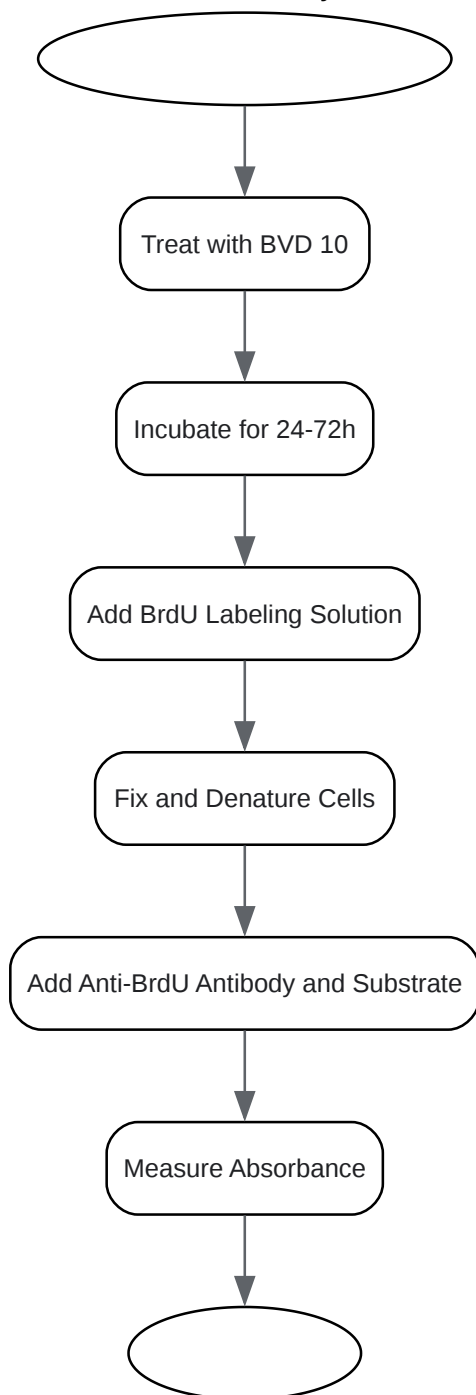
- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Confirm that the product name, CAS number (262418-00-8), and quantity match the order.
- **Storage:** Store the lyophilized peptide at -20°C in a tightly sealed container, protected from light.^{[1][2]}
- **Preparation for Use:**

- Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation and moisture absorption, which can affect the stability of the peptide.
- Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Reconstitution:
 - Work in a well-ventilated area, preferably a fume hood, when handling the solid form.
 - Carefully add the appropriate volume of a recommended solvent (e.g., sterile water or DMSO) to the vial to create a stock solution.[2] For example, to prepare a 1 mg/mL stock solution, the required solvent volume would be calculated based on the amount of **BVD 10** in the vial.
 - Gently vortex or sonicate the vial to ensure complete dissolution.
- Aliquoting and Storage of Solutions:
 - It is recommended to aliquot the stock solution into single-use, low-protein binding microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or colder. Long-term storage of solutions is not recommended. [2]
- Use in Experiments:
 - When using the **BVD 10** solution, handle it with the same precautions as any other chemical reagent.
 - Ensure all containers are clearly labeled with the compound name, concentration, and date of preparation.

BVD 10 Handling Workflow



Cell Proliferation Assay Workflow



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References

- 1. BVD 10 | CAS 262418-00-8 | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. [apexbt.com](https://www.apexbt.com) [[apexbt.com](https://www.apexbt.com)]
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